

# Application Notes and Protocols for Farnesylcysteine-Based Probes in Proteomics

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## Compound of Interest

Compound Name: *Farnesylcysteine*

Cat. No.: *B1623977*

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These application notes provide a comprehensive guide to the use of **farnesylcysteine**-based probes for the identification and characterization of farnesylated proteins. This technology offers a powerful tool for proteomics research and drug discovery, enabling the specific labeling, enrichment, and identification of this important class of post-translationally modified proteins.

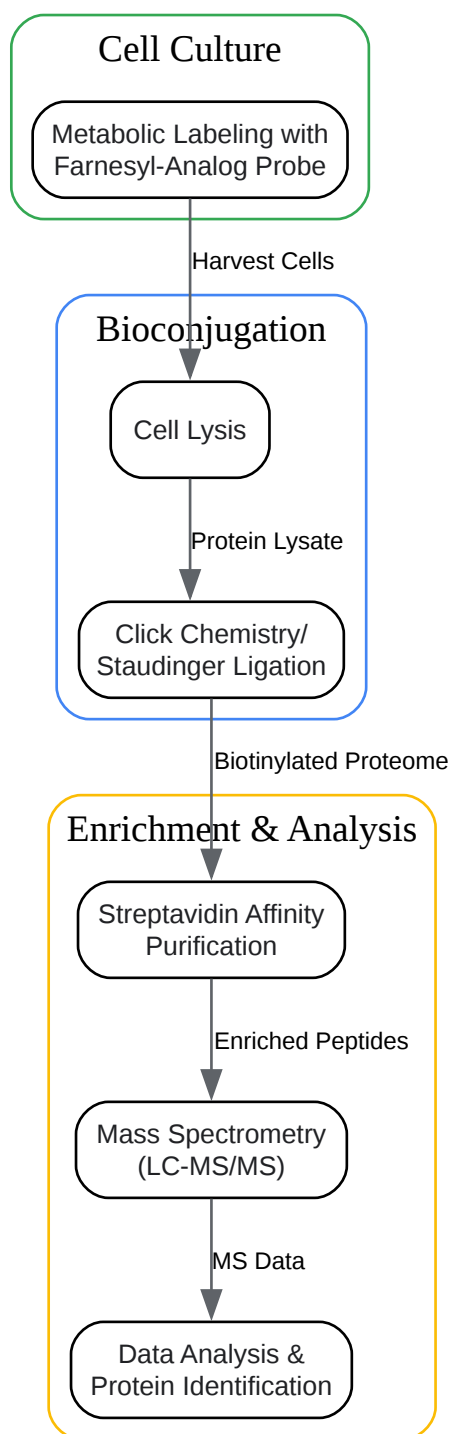
## Introduction

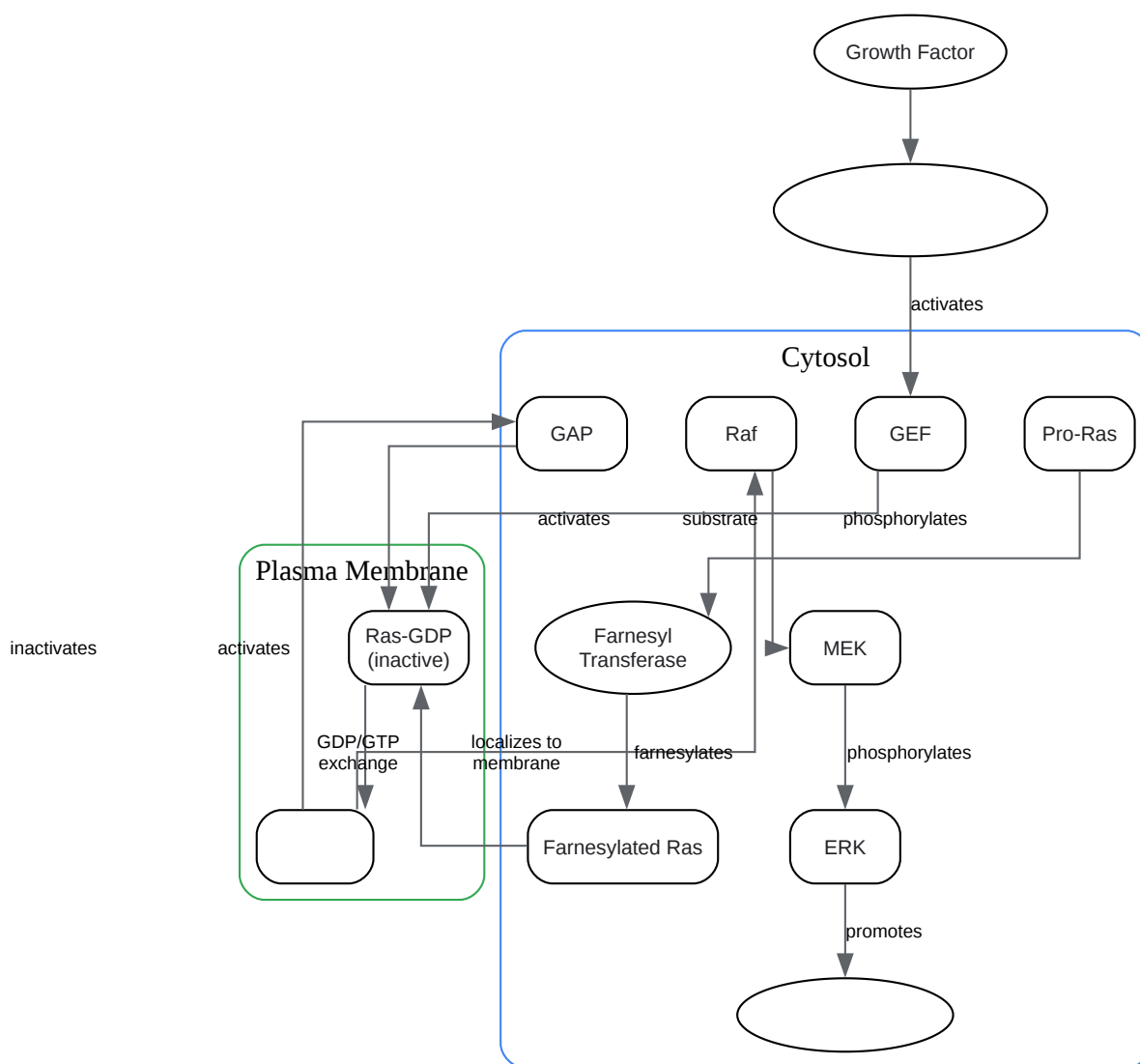
Protein farnesylation, the attachment of a 15-carbon farnesyl isoprenoid to a C-terminal cysteine residue, is a crucial post-translational modification that governs the localization and function of numerous proteins involved in cellular signaling.[1] Key examples include members of the Ras and Rho GTPase superfamilies, as well as nuclear lamins.[1][2] Aberrant farnesylation is implicated in various diseases, including cancer, making farnesylated proteins attractive targets for drug development.

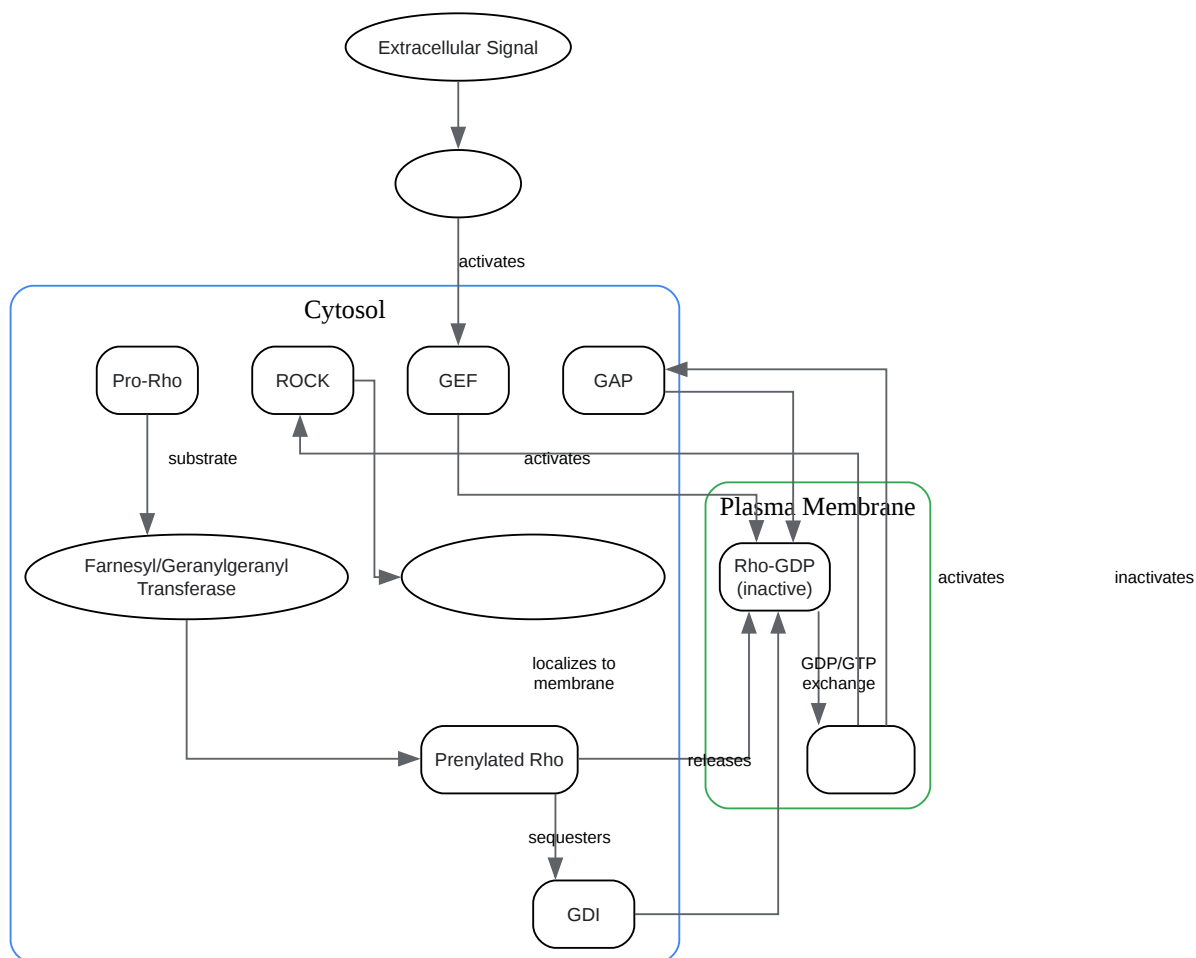
**Farnesylcysteine**-based probes are synthetic analogs of farnesyl pyrophosphate (FPP) that are metabolically incorporated into proteins by the enzyme farnesyltransferase (FTase). These probes contain a bioorthogonal handle, such as an azide or an alkyne, which allows for the subsequent covalent attachment of a reporter tag, like biotin for enrichment or a fluorophore for visualization, through highly specific chemical reactions.[3][4] This "Tagging-via-Substrate" (TAS) approach enables the sensitive and specific detection and identification of farnesylated proteins from complex biological samples.[3]

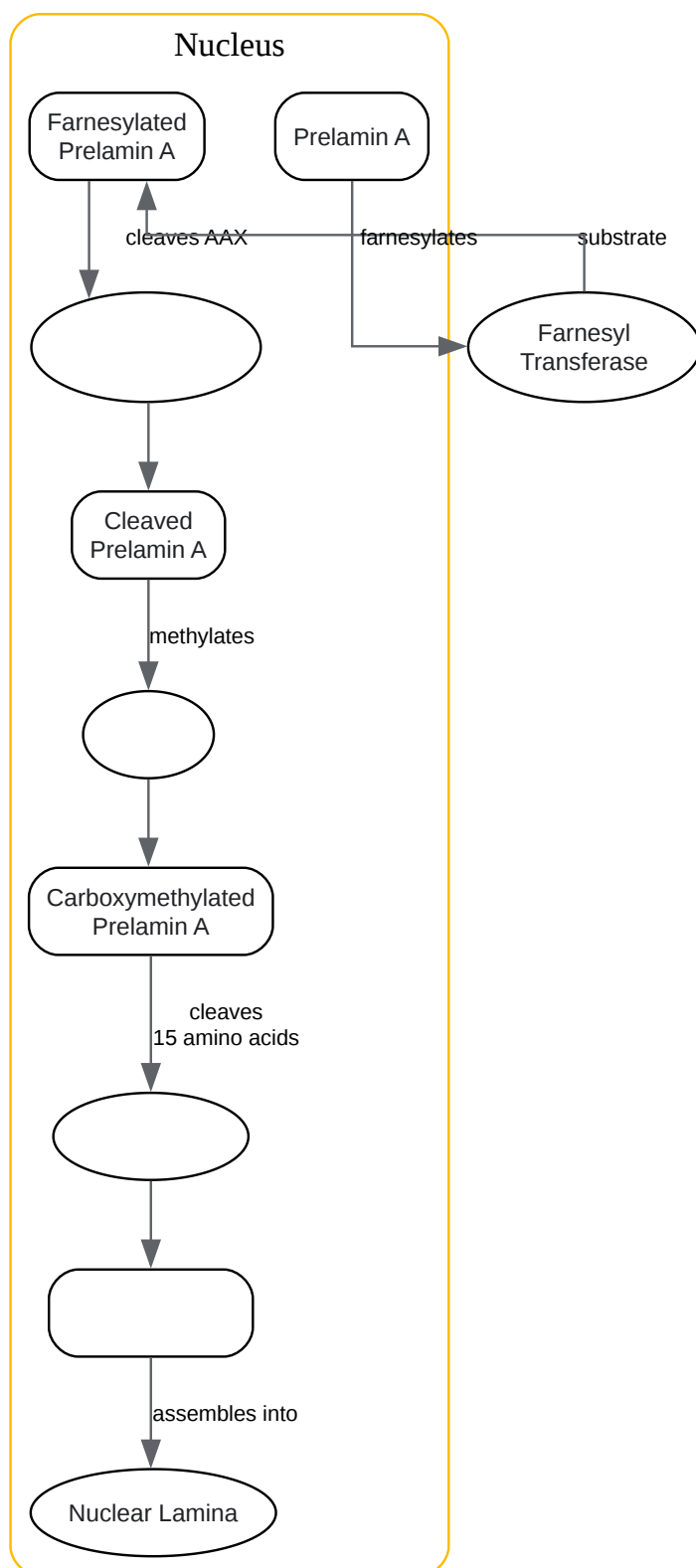
## Experimental Workflow Overview

The overall workflow for utilizing **farnesylcysteine**-based probes in proteomics involves several key steps, from metabolic labeling of cells to the final identification of farnesylated proteins by mass spectrometry.









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## References

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